

Essential Safety and Handling Guide for Erbium(III) Sulfate (ErSO)

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Compound of Interest

Compound Name: ErSO

Cat. No.: B10828053

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling Erbium(III) sulfate (**ErSO**). The following information is designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Hazard Identification and Classification

Erbium(III) sulfate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.^[1] The compound is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]}

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^[1] ^[2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation ^{[1][2]}
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation ^{[1][2]}

Signal Word: Warning

Hazard Pictogram:

⚠️

Personal Protective Equipment (PPE)

When handling Erbium(III) sulfate, it is crucial to use appropriate **personal** protective equipment to prevent exposure.

PPE Type	Specifications	Rationale
Respiratory Protection	NIOSH/MSHA approved respirator	To be used when dust or fumes are present to prevent respiratory irritation. [1]
Hand Protection	Impermeable gloves (e.g., Nitrile rubber)	To prevent skin contact and irritation. [1]
Eye and Face Protection	Chemical safety goggles or a face shield	To protect eyes from dust particles and splashes, preventing serious eye irritation.
Skin and Body Protection	Protective work clothing, lab coat	To prevent skin exposure and contamination of personal clothing. [1]

Handling and Storage Procedures

Proper handling and storage are essential to maintain the integrity of Erbium(III) sulfate and ensure the safety of laboratory **personnel**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[\[1\]](#)
- Avoid generating dust during handling.[\[1\]](#)

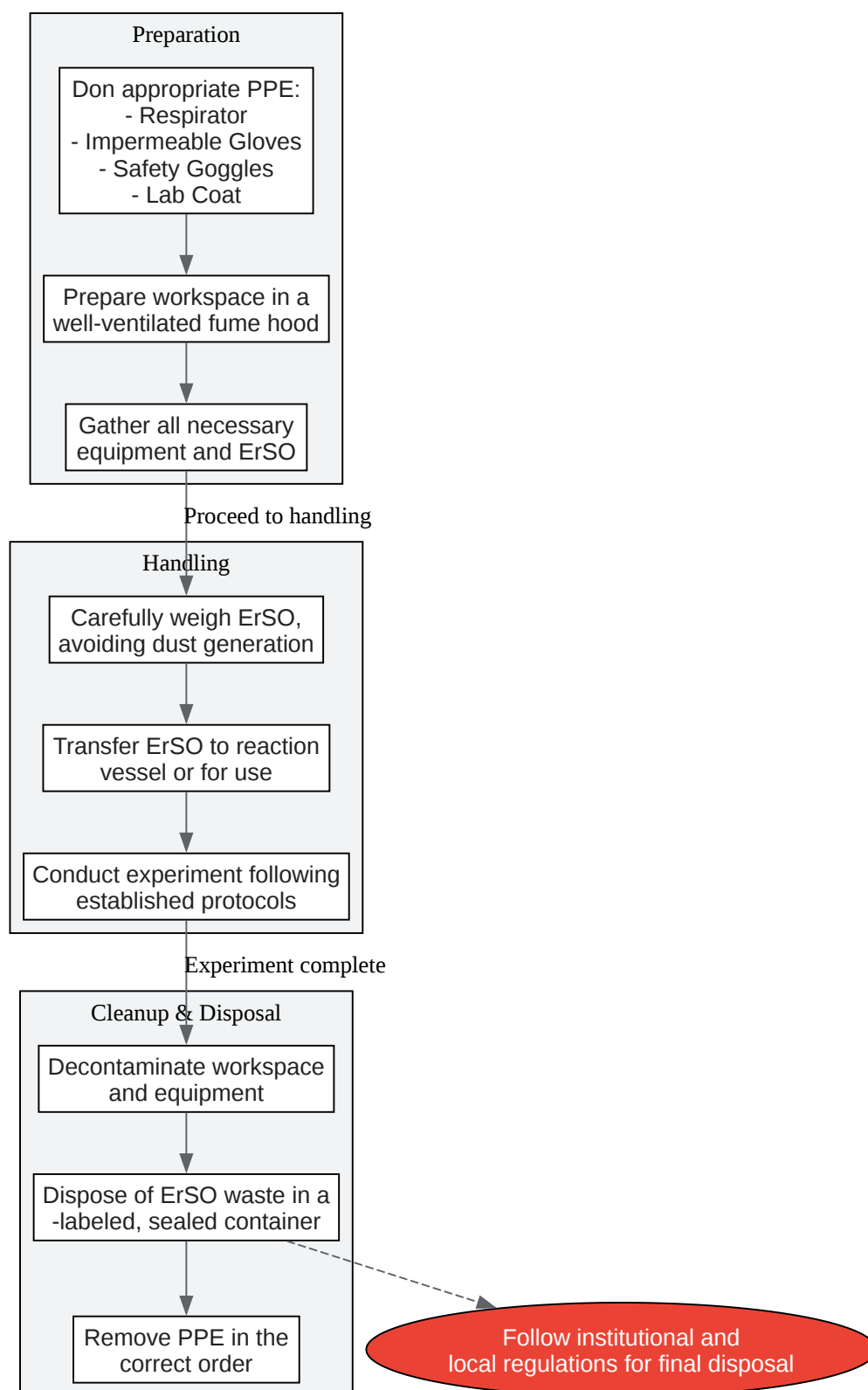
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1]
- Take off contaminated clothing and wash it before reuse.[1]

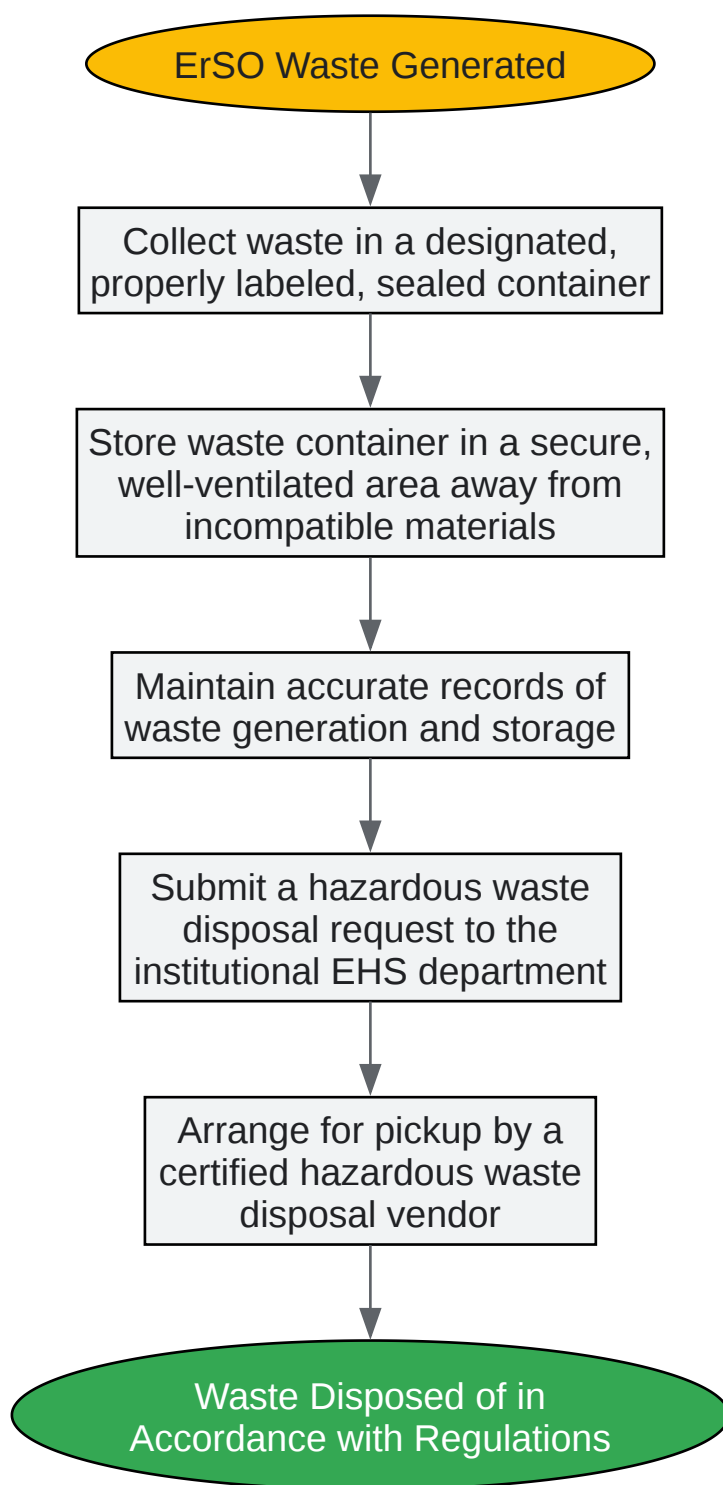
Storage:

- Store in a cool, dry, and well-ventilated area.[1]
- Keep the container tightly closed and properly labeled.[1]
- Protect the compound from moisture as it is hygroscopic.[1]
- Store away from incompatible materials such as acids and oxidizing agents.[1]

Experimental Workflow for Handling ErSO

The following diagram outlines the standard operating procedure for the safe handling of Erbium(III) sulfate in a laboratory setting.





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